

An In-depth Technical Guide to PF-06679142: A Novel AMPK Activator

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Compound of Interest

Compound Name: PF-06679142

Cat. No.: B15620070

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Abstract

PF-06679142 is a potent and orally bioavailable small molecule that acts as a direct activator of 5'-adenosine monophosphate-activated protein kinase (AMPK). Exhibiting high selectivity for AMPK isoforms containing the β 1 subunit, **PF-06679142** has been investigated as a potential therapeutic agent for metabolic diseases, particularly diabetic nephropathy. This document provides a comprehensive technical overview of **PF-06679142**, including its mechanism of action, key in vitro and in vivo data, pharmacokinetic properties, and detailed experimental methodologies.

Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in maintaining metabolic homeostasis.[1][2] Activation of AMPK stimulates catabolic pathways that generate ATP while inhibiting anabolic processes that consume ATP.[2][3] This regulatory function makes AMPK an attractive therapeutic target for metabolic disorders such as type 2 diabetes, obesity, and non-alcoholic fatty liver disease.[1] **PF-06679142** is an indole-3-carboxylic acid derivative developed as a direct activator of AMPK with desirable drug-like properties.[4][5]

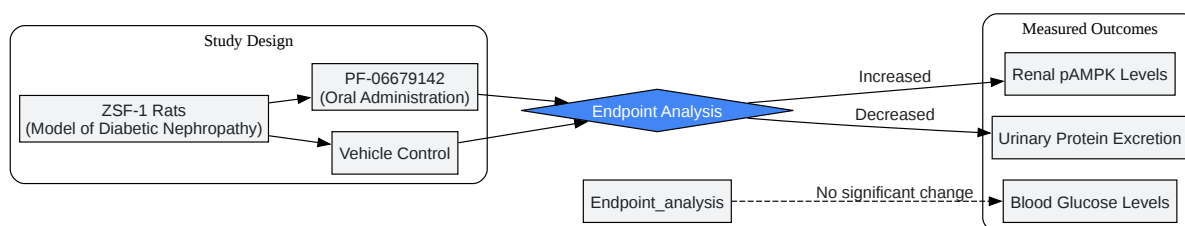
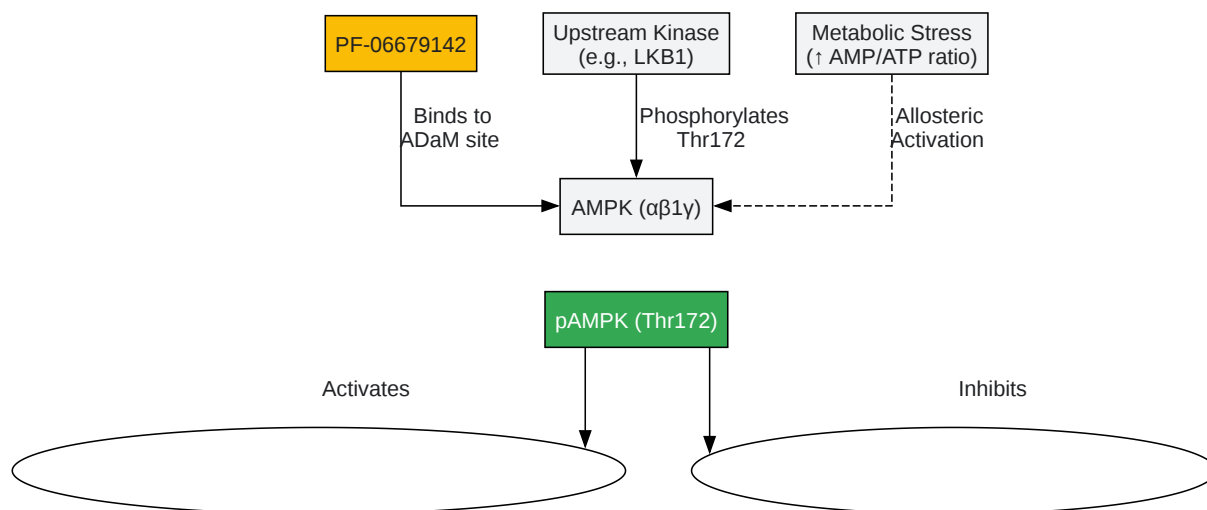
Chemical Properties and Structure

PF-06679142, also referred to as compound 10 in some literature, is chemically identified as (S)-4,6-Difluoro-5-(4-(tetrahydro-2H-pyran-2-yl)phenyl)-1H-indole-3-carboxylic Acid.[\[1\]](#)[\[6\]](#)

Property	Value
CAS Number	1467059-66-0 [1] [6]
Molecular Formula	C20H17F2NO3 [1] [6]
Molecular Weight	357.36 g/mol [1] [6]
Appearance	Solid powder [1]
Solubility	Soluble in DMSO [1]

Mechanism of Action

PF-06679142 is a direct allosteric activator of AMPK.[\[5\]](#) It binds to the "Allosteric Drug and Metabolite (ADaM)" site, a novel binding pocket at the interface between the kinase domain and the carbohydrate-binding module of the β subunit.[\[5\]](#) This binding induces a conformational change that promotes the phosphorylation of threonine 172 (Thr172) in the activation loop of the α subunit by upstream kinases, leading to robust activation of the enzyme.[\[7\]](#) **PF-06679142** demonstrates selectivity for AMPK isoforms containing the $\beta 1$ subunit ($\alpha 1\beta 1\gamma 1$ and $\alpha 2\beta 1\gamma 1$) with minimal activity against $\beta 2$ -containing isoforms.[\[6\]](#)[\[8\]](#)



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References

- 1. medkoo.com [medkoo.com]
- 2. AMP-activated protein kinase - Wikipedia [en.wikipedia.org]
- 3. AMP-activated protein kinase: a target for drugs both ancient and modern - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Optimization of Metabolic and Renal Clearance in a Series of Indole Acid Direct Activators of 5'-Adenosine Monophosphate-Activated Protein Kinase (AMPK) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. molnova.com [molnova.com]
- 7. mdpi.com [mdpi.com]
- 8. Selective Activation of AMPK β 1-Containing Isoforms Improves Kidney Function in a Rat Model of Diabetic Nephropathy - PubMed [pubmed.ncbi.nlm.nih.gov]
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